An In-Depth Technical Guide to (2E)-3-(3-aminophenyl)acrylic Acid

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Compound of Interest	
Compound Name:	*(2E)-3-(3-aminophenyl)acrylic acid*
CAS No.:	*127791-53-1*
Cat. No.:	*B160242*

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This guide provides a detailed overview of **(2E)-3-(3-aminophenyl)acrylic acid**, a valuable building block in medicinal chemistry and materials science. As a Senior Application Scientist, this document is structured to deliver not only essential technical data but also practical insights into its characterization and potential applications, ensuring scientific integrity and empowering researchers in their endeavors.

Chemical Identity and Physicochemical Properties

(2E)-3-(3-aminophenyl)acrylic acid, also known as trans-3-aminocinnamic acid, is an aromatic carboxylic acid distinguished by an amino group at the meta-position of the phenyl ring and a trans-configured acrylic acid moiety. This unique arrangement of functional groups imparts specific chemical reactivity and potential for diverse molecular interactions, making it a compound of interest in drug design and polymer chemistry.

The fundamental properties of this molecule are summarized in the table below. The molecular weight of approximately 163.17 g/mol is a key parameter for all quantitative analyses.[1]

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Property	Value	Source
Molecular Formula	$C_9H_9NO_2$	[1]
Molecular Weight	163.17 g/mol	[1]
CAS Number	127791-53-1	[2]
IUPAC Name	(2E)-3-(3-aminophenyl)prop-2-enoic acid	(for Z-isomer)[1]
Appearance	Solid (typical)	[2]
Isomeric Form	The focus of this guide is the (2E) or trans isomer. The corresponding (2Z) or cis isomer has the CAS number 1664-56-8.[1]	

Synthesis of (2E)-3-(3-aminophenyl)acrylic Acid

The synthesis of cinnamic acid and its derivatives is a well-established area of organic chemistry. The two most prominent methods for preparing **(2E)-3-(3-aminophenyl)acrylic acid** are the Perkin reaction and the Knoevenagel condensation, specifically the Doebner modification.

Perkin Reaction

The Perkin reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of an alkali salt of the acid.[3][4] For the synthesis of the target compound, 3-aminobenzaldehyde would be reacted with acetic anhydride and sodium acetate at elevated temperatures.[4] The reaction proceeds through an aldol-type condensation, followed by dehydration to yield the α,β-unsaturated acid. While a classic and robust method, it often requires high temperatures and can sometimes result in a mixture of products.[5][6]

Knoevenagel Condensation (Doebner Modification)

A more widely used and generally higher-yielding method is the Knoevenagel condensation, particularly the Doebner modification.[7][8] This reaction involves the condensation of an

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aldehyde or ketone with a compound containing an active methylene group, such as malonic acid, in the presence of a basic catalyst, typically pyridine and a catalytic amount of piperidine.[7][8] The reaction with 3-aminobenzaldehyde and malonic acid proceeds under milder conditions than the Perkin reaction and is often preferred for its efficiency. The reaction is followed by decarboxylation to yield the desired cinnamic acid derivative.

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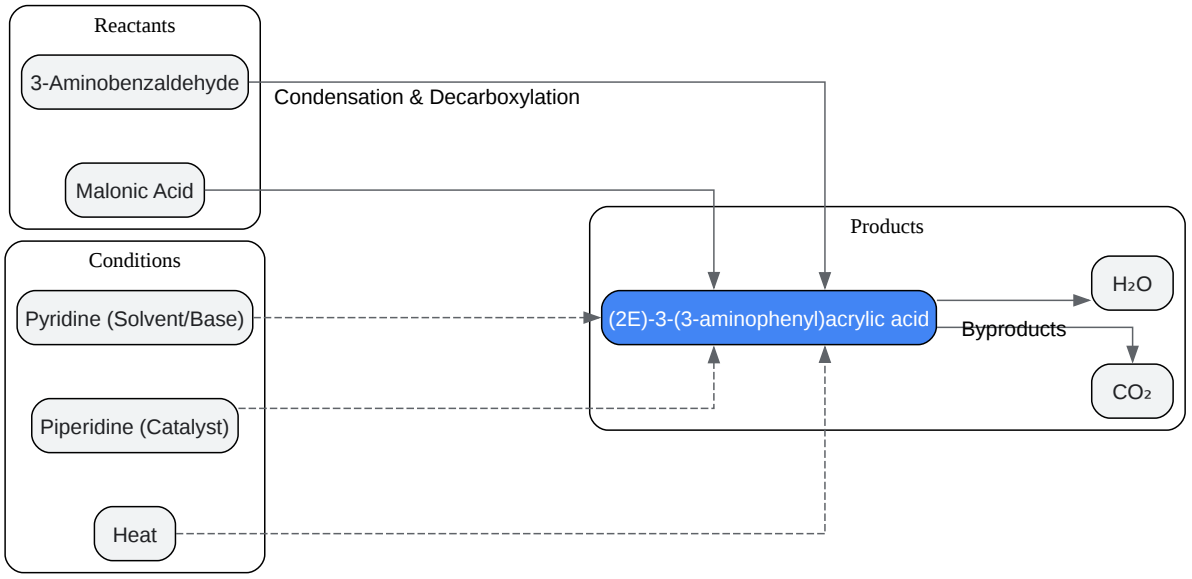

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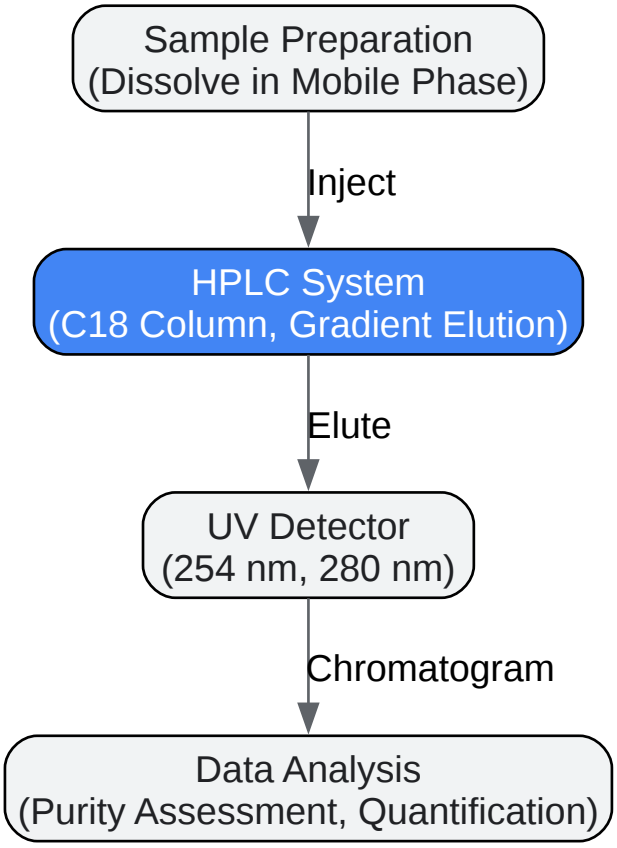

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